

# CI Vat Green 1: A Comprehensive Material Safety Technical Guide

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Compound Name: CI Vat green 1

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This technical guide provides a detailed overview of the material safety data for **CI Vat Green 1** (CAS No. 128-58-5), a synthetic vat dye. The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development who may handle or encounter this substance in their work.

## Chemical and Physical Properties

**CI Vat Green 1** is a complex organic molecule with the chemical formula C<sub>36</sub>H<sub>20</sub>O<sub>4</sub>.<sup>[1]</sup> It is also known by a variety of synonyms, including Caledon Green RC and 16,17-Dimethoxyviolanthrone. The following table summarizes its key chemical and physical properties.

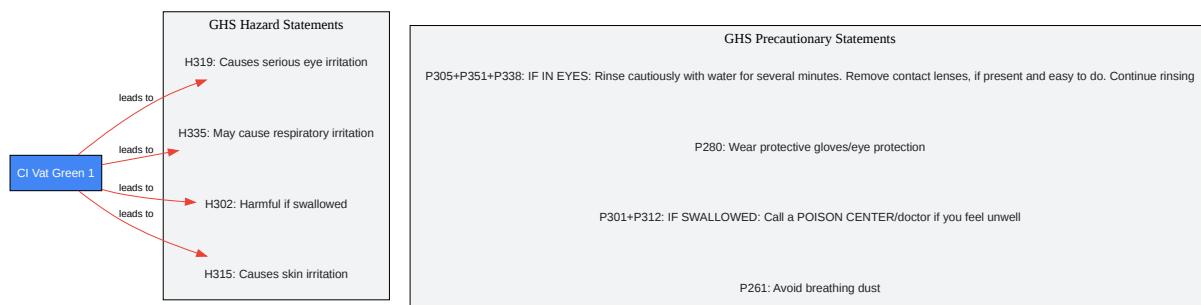
Property	Value	Source
CAS Number	128-58-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C36H20O4	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	516.54 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Green to dark green powder	<a href="#">[1]</a>
Odor	Odorless	<a href="#">[1]</a>
Solubility	Insoluble in water.	
Boiling Point	521.39°C (rough estimate)	
Density	1.1534 (rough estimate)	
Stability	Stable under normal temperatures and pressures. Incompatible with strong oxidizing agents.	<a href="#">[1]</a> <a href="#">[3]</a>

## Hazard Identification and Classification

**CI Vat Green 1** presents several hazards that require careful management in a laboratory or industrial setting. It is harmful if swallowed and may cause irritation to the eyes, skin, and respiratory tract.[\[1\]](#) There are also possible risks of irreversible effects.[\[1\]](#)

## Globally Harmonized System (GHS) Classification

The GHS provides a standardized approach to hazard communication. The classification for **CI Vat Green 1** is summarized below.

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Caption: GHS Hazard and Precautionary Statements for **CI Vat Green 1**.

## Toxicological Data

The toxicological properties of **CI Vat Green 1** have not been thoroughly investigated. However, some key data points are available.

Metric	Value	Organism	Route	Source
LD50	2600 mg/kg	Rat	Intraperitoneal	
IC50	> 100 mg/L	Not specified	Not specified	[2]
TL50	> 180 mg/L	Pimephales promelas (Fathead minnow)	Water	

LD50 (Lethal Dose, 50%): The dose of a substance that is lethal to 50% of a tested population.  
IC50 (Half-maximal inhibitory concentration): The concentration of a substance that inhibits a specific biological or biochemical function by 50%. TL50 (Median Tolerance Limit): The concentration of a substance at which 50% of the test organisms survive for a specified period of exposure.

## Experimental Protocols

Detailed experimental protocols for the specific toxicological studies on **CI Vat Green 1** are not readily available in the public domain. However, based on standardized methodologies, the following sections outline the likely procedures.

### Determination of Acute Toxicity to Fish (TL50)

The cited TL50 value for *Pimephales promelas* was likely determined following a protocol similar to the OECD Guideline for Testing of Chemicals, No. 203, "Fish, Acute Toxicity Test."

**Objective:** To determine the concentration of **CI Vat Green 1** that is lethal to 50% of the test fish population over a 96-hour period.

**Methodology:**

- Test Organism: *Pimephales promelas* (fathead minnow), a standard model organism in aquatic toxicology.
- Test Substance Preparation: A series of aqueous solutions of **CI Vat Green 1** at varying concentrations would be prepared. Due to its low water solubility, a dispersant may have been used.
- Exposure: Groups of fish are exposed to the different concentrations of the test substance in a controlled environment (e.g., aquaria). A control group is maintained in water without the test substance.
- Observation: The fish are observed at regular intervals (e.g., 24, 48, 72, and 96 hours), and the number of mortalities in each group is recorded.
- Data Analysis: The mortality data is used to calculate the TL50 value, typically using statistical methods such as probit analysis.

## Determination of Respiration Rate Inhibition (IC50)

The IC50 value for the inhibition of respiration rate likely involved a microbial or cellular-level assay.

Objective: To determine the concentration of **CI Vat Green 1** that inhibits the rate of oxygen consumption of a test system by 50%.

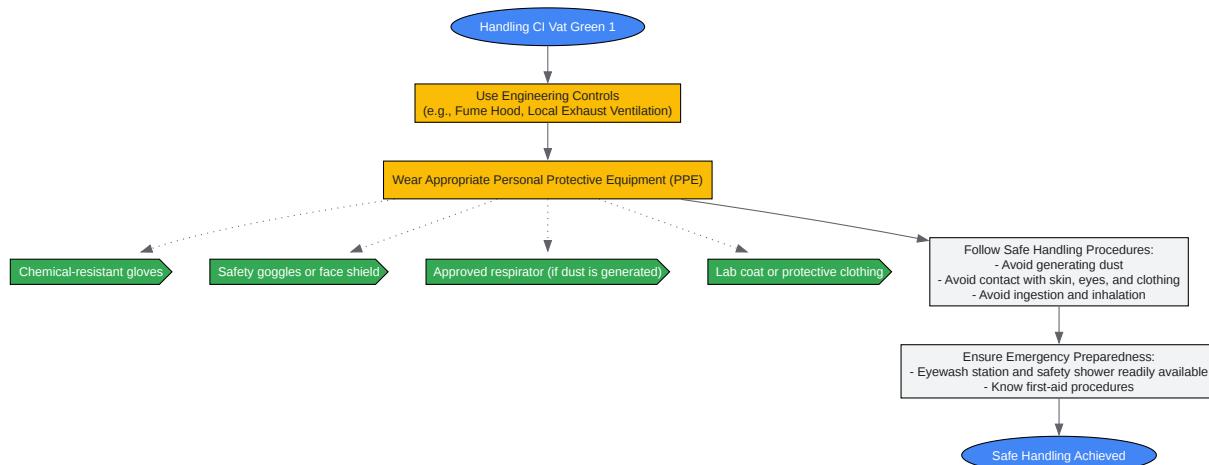
Methodology:

- Test System: This could involve a suspension of microorganisms (e.g., activated sludge from a wastewater treatment plant) or a specific cell culture.
- Test Substance Preparation: A range of concentrations of **CI Vat Green 1** would be prepared in a suitable medium for the test system.
- Exposure: The test system is exposed to the different concentrations of **CI Vat Green 1** in a sealed respirometer.
- Measurement: The rate of oxygen consumption is measured over a set period for each concentration and a control group.

- Data Analysis: The inhibition of the respiration rate at each concentration is calculated relative to the control. This data is then used to determine the IC50 value.

## Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of **CI Vat Green 1**, strict adherence to safety protocols is essential. The following diagram illustrates the recommended workflow for handling this substance.



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Caption: Recommended workflow for the safe handling of **CI Vat Green 1**.

## First-Aid Measures

In case of exposure to **CI Vat Green 1**, the following first-aid measures should be taken:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1]
- After Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.[1]
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.[1]
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

## Storage and Disposal

Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Keep containers tightly closed.[1]

Disposal: Dispose of this material in accordance with all applicable federal, state, and local regulations. It is recommended to use a licensed professional waste disposal service.

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